

Dextrin Palmitate/Ethylhexanoate: A Comprehensive Guide for Cosmetic Film-Forming Applications

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Compound of Interest

Compound Name:	DEXTRIN PALMITATE/ETHYLHEXANOATE
CAS No.:	183387-52-2
Cat. No.:	B1170562

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Application Notes

Dextrin palmitate/ethylhexanoate is a versatile cosmetic ingredient, a mixed ester of dextrin with palmitic acid and ethylhexanoic acid, that primarily functions as an emollient, emulsifier, viscosity controller, and anti-caking agent.[1][2][3] Its utility extends to acting as a film-forming agent, contributing to the creation of a substantive, elegant, and long-lasting film on the skin's surface. This characteristic is particularly valuable in the formulation of long-wear color cosmetics, sunscreens, and protective skincare products.

The lipophilic nature of the palmitate and ethylhexanoate moieties combined with the polysaccharide backbone of dextrin allows for the formation of a cohesive, yet flexible, film upon application. This film enhances the substantivity of cosmetic formulations, improves water resistance, and contributes to a desirable sensory profile. While specific quantitative data for **dextrin palmitate/ethylhexanoate's** film-forming properties are not extensively published, its

inclusion in long-lasting product formulations suggests a significant contribution to their performance.[4]

Key Attributes as a Film-Forming Agent:

- **Substantivity and Adhesion:** The polymeric nature of dextrin, coupled with the fatty acid esters, promotes adhesion to the skin, contributing to long-wear characteristics.
- **Water Resistance:** The hydrophobic fatty acid chains help to create a barrier against moisture, enhancing the water-resistant properties of formulations.
- **Sensory Profile:** It imparts a smooth, non-tacky feel to the skin, improving the overall sensory experience of the cosmetic product.
- **Stability:** As an effective emulsifier and stabilizer, it can improve the homogeneity and shelf-life of the final product.[1]

Illustrative Data Presentation

The following tables represent the type of quantitative data that would be generated through the experimental protocols outlined below. Note: This data is illustrative and not based on published results for **dextrin palmitate/ethylhexanoate**, as such specific data is not publicly available.

Table 1: Illustrative Film Thickness of Formulations

Formulation Base	Dextrin Palmitate/Ethylhexanoate Concentration (%)	Average Film Thickness (µm)	Standard Deviation (µm)
O/W Emulsion	0	15.2	1.8
O/W Emulsion	2	20.5	2.1
O/W Emulsion	5	28.1	2.5
Anhydrous Base	0	18.9	2.0
Anhydrous Base	2	25.3	2.4
Anhydrous Base	5	35.8	2.9

Table 2: Illustrative Water Resistance of Formulations

Formulation Base	Dextrin Palmitate/Ethylhexanoate Concentration (%)	Initial SPF	SPF after 80 min Water Immersion	% SPF Retention
O/W Sunscreen	0	30.5	12.1	39.7%
O/W Sunscreen	3	31.2	22.5	72.1%
O/W Sunscreen	5	30.8	26.7	86.7%

Table 3: Illustrative Sensory Panel Evaluation (Scale 1-10)

Formulation Base	Dextrin Palmitate/Ethyl hexanoate Concentration (%)	Film Tackiness (Lower is better)	Smoothness (Higher is better)	Perceived Longevity (Higher is better)
O/W Emulsion	0	6.5	5.2	4.3
O/W Emulsion	3	3.1	7.8	7.1
O/W Emulsion	5	2.5	8.5	8.2

Experimental Protocols

The following are detailed methodologies for key experiments to characterize the film-forming properties of **dextrin palmitate/ethylhexanoate** in cosmetic formulations.

Protocol 1: In-Vitro Film Thickness Measurement

Objective: To quantify the thickness of the film formed by a cosmetic formulation on a standardized substrate.

Materials:

- Cosmetic formulations with and without varying concentrations of **dextrin palmitate/ethylhexanoate**.
- Synthetic skin substrate (e.g., Vitro-Skin®).
- Drawdown bar or automatic film applicator.
- Confocal laser scanning microscope or a profilometer.
- Substrate holders.

Methodology:

- Cut the synthetic skin substrate into uniform sections (e.g., 5 cm x 5 cm).

- Mount the substrate sections onto the holders.
- Apply a standardized amount of the test formulation (e.g., 2 mg/cm²) onto the substrate.
- Use a drawdown bar or automatic film applicator to create a uniform film.
- Allow the film to dry under controlled conditions (e.g., 25°C, 40% RH) for a specified time (e.g., 30 minutes).
- Using a confocal laser scanning microscope or a profilometer, measure the thickness of the film at multiple points (at least 10) across the substrate.
- Calculate the average film thickness and standard deviation.

Protocol 2: In-Vivo Water Resistance Evaluation (Based on ISO 16217)

Objective: To assess the ability of a cosmetic film to resist water immersion, typically evaluated through the retention of Sun Protection Factor (SPF).

Materials:

- Sunscreen formulations with and without varying concentrations of **dextrin palmitate/ethylhexanoate**.
- Solar simulator.
- SPF analyzer.
- Water bath maintained at a constant temperature (e.g., 29-32°C) with controlled agitation.
- Human volunteers (following ethical guidelines).

Methodology:

- Recruit a panel of qualified human subjects.
- Define test sites on the subjects' backs.

- Measure the baseline Minimal Erythema Dose (MED) for each subject.
- Apply the sunscreen formulation accurately at 2 mg/cm² to the designated test sites.
- Allow the product to dry for 15-30 minutes.
- Determine the initial SPF value by irradiating the test sites with the solar simulator and assessing the MED.
- Subjects immerse the test area in the water bath for a total of 80 minutes (for a "very water resistant" claim), typically in four 20-minute sessions with 15-minute rest periods.
- After the final immersion, the skin is allowed to air dry without toweling.
- The post-immersion SPF is then determined by irradiating the test sites again.
- The percentage of SPF retention is calculated as: (% SPF Retention) = (Post-immersion SPF / Initial SPF) * 100.

Protocol 3: Sensory Evaluation of Film Properties

Objective: To evaluate the tactile and perceptual properties of the film left on the skin by a cosmetic formulation.

Materials:

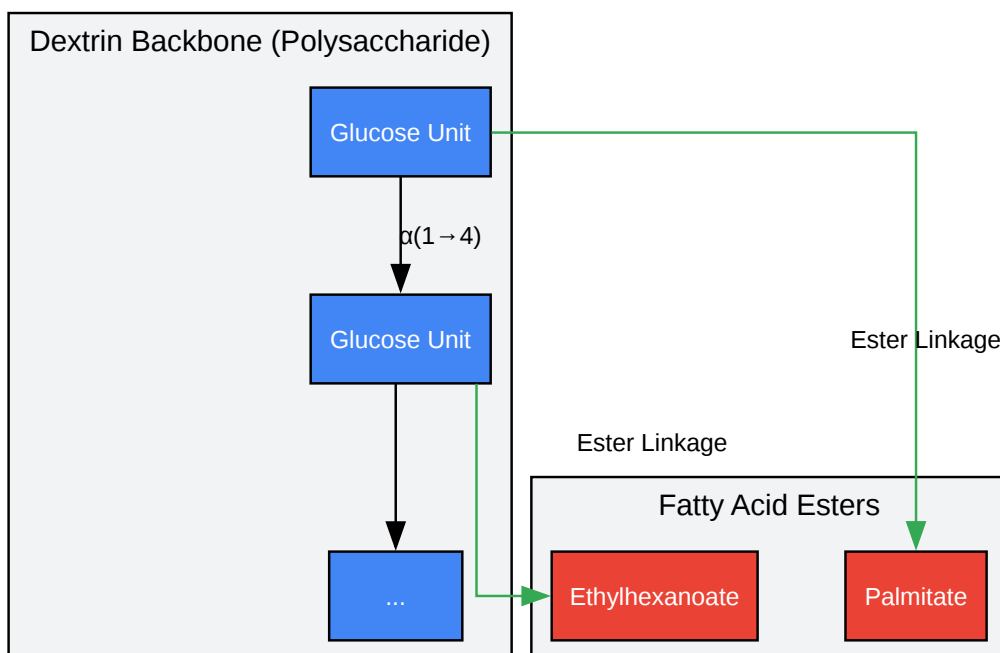
- Cosmetic formulations with and without varying concentrations of **dextrin palmitate/ethylhexanoate**.
- A trained sensory panel (10-15 panelists).
- Controlled environment room (22°C, 40-50% RH).
- Standardized application protocols.
- Questionnaires with sensory attribute scales.

Methodology:

- Panelists should wash their forearms with a mild soap, rinse, and pat dry, then acclimate in the controlled environment for at least 15 minutes.
- A standardized amount of the test formulation (e.g., 0.1 g) is applied to a demarcated area on the forearm.
- The product is spread uniformly over the area.
- Panelists evaluate the initial sensory attributes during and immediately after application (e.g., spreadability, initial tackiness).
- After a set drying time (e.g., 10 minutes), panelists evaluate the properties of the residual film.
- Key attributes to be assessed on a labeled magnitude scale (e.g., 1 to 10) include:
 - Tackiness: The degree of stickiness of the film.
 - Smoothness: The perceived smoothness of the skin surface.
 - Greasiness: The perception of an oily residue.
 - Film Presence: The awareness of a film on the skin.
 - Perceived Longevity: The subjective feeling of the product remaining on the skin after a certain period and gentle rubbing.
- Data from all panelists are collected and statistically analyzed to determine the mean scores for each attribute.

Visualizations

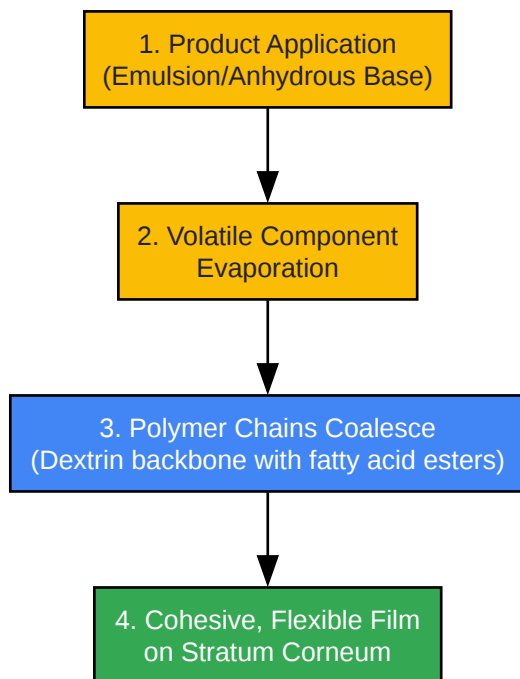
Chemical Structure Concept of Dextrin Palmitate/Ethylhexanoate



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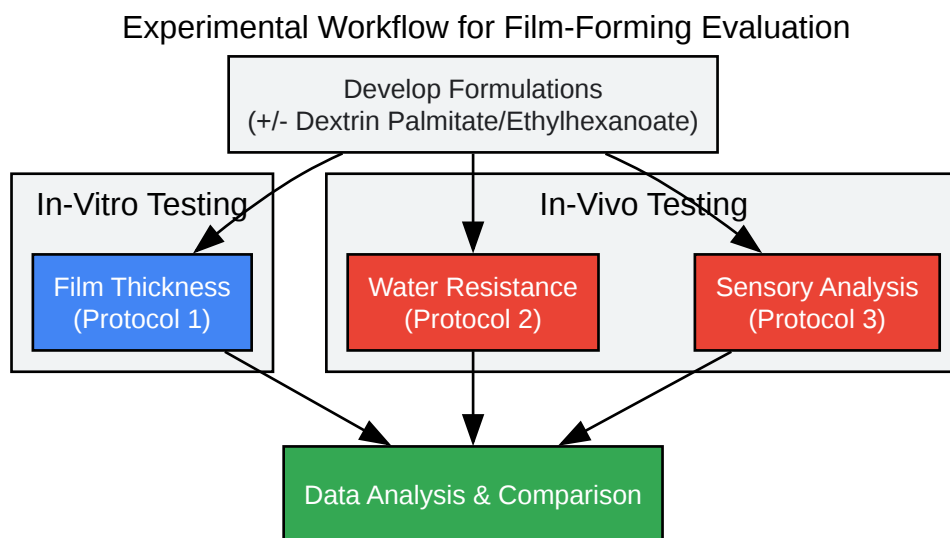
Caption: Molecular structure concept.

Hypothesized Film Formation Mechanism on Skin



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Caption: Film formation on the skin.



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Caption: Evaluation workflow.

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